

Application Notes and Protocols for the Analytical Quantification of Troxerutin in Plasma

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Compound of Interest

Compound Name: Venalot
CAS No.: 39291-13-9
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Introduction

Troxerutin is a trihydroxyethylated flavonoid derivative of rutin, a natural compound found in various plants. It is utilized therapeutically for conditions like chronic venous insufficiency due to its antithrombotic and oedema-protective activities.^[1] The accurate and precise quantification of troxerutin in plasma is paramount for pharmacokinetic studies, therapeutic drug monitoring, and clinical research to ensure its safety and efficacy. This document provides detailed application notes and protocols for the primary analytical methods used for troxerutin quantification in plasma: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Overview of Analytical Methods

The choice of analytical method for troxerutin quantification in plasma depends on the required sensitivity, specificity, and available instrumentation.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the most robust and sensitive method for quantifying troxerutin in plasma, capable of detecting concentrations in the pg/mL to ng/mL range.[2][3] Its high specificity is achieved by monitoring specific precursor-to-product ion transitions.
- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): This method is more accessible and cost-effective than LC-MS/MS. However, it generally offers lower sensitivity, with quantification limits typically in the µg/mL range, making it less suitable for studies involving low therapeutic doses.[4][5]

Method 1: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for pharmacokinetic studies of troxerutin due to its superior sensitivity and specificity.[1][5] Two common sample preparation techniques are employed: protein precipitation and liquid-liquid extraction.

Protocol 1: LC-MS/MS with Protein Precipitation

This protocol offers a simple and rapid sample cleanup process.[2]

Quantitative Data Summary

Validation Parameter	Performance Characteristics
Linearity Range	31.25 - 4000 pg/mL[2]
Lower Limit of Quantification (LLOQ)	31.25 pg/mL
Internal Standard (IS)	Rutin[2]
Precision (Intra- and Inter-day)	< 12.28% (%RSD)[2]
Correlation Coefficient (r ²)	> 0.999[2]
Sample Preparation	Protein Precipitation[2]

Experimental Protocol

1. Materials and Reagents:

- Troxerutin reference standard
- Rutin (Internal Standard)
- Blank human plasma
- Perchloric acid (6% v/v)[1]
- Acetonitrile (HPLC grade)
- Formic acid (HPLC grade)
- Deionized or Milli-Q Water

2. Standard Solution Preparation:

- Prepare a stock solution of troxerutin (e.g., 1 mg/mL) in methanol.
- Prepare working standard solutions by serial dilution of the stock solution to create calibration curve points spanning the linear range (31.25 to 4000 pg/mL).
- Prepare a working solution of the internal standard (Rutin).

3. Sample Preparation:

- Pipette 100 μ L of human plasma into a microcentrifuge tube.
- Add the internal standard working solution.
- Add 100 μ L of 6% (v/v) perchloric acid to precipitate plasma proteins.[1]
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.[1]
- Carefully collect the supernatant for analysis.

4. Liquid Chromatography Conditions:

- LC System: Agilent 1100 series or equivalent[1]
- Column: Phenomenex Synergi Fusion RP (50 mm × 2.0 mm, 4 μm) or equivalent[1][2]
- Mobile Phase: Acetonitrile and water (containing 0.1% formic acid) in a 20:80 (v/v) ratio.[1][2]
- Elution Mode: Isocratic[1]
- Flow Rate: 0.2 mL/min[1]
- Injection Volume: 10 μL[1]

5. Mass Spectrometry Conditions:

- Mass Spectrometer: Triple-quadrupole tandem mass spectrometer[2]
- Ionization Mode: Positive Electrospray Ionization (ESI+)[2]
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions: To be determined by infusing standard solutions of troxerutin and the internal standard.

Workflow Diagram



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Workflow for LC-MS/MS with Protein Precipitation.

Protocol 2: LC-MS/MS with Liquid-Liquid Extraction (LLE)

This protocol involves a more extensive sample cleanup, which can reduce matrix effects and potentially improve sensitivity.[\[3\]](#)

Quantitative Data Summary

Validation Parameter	Performance Characteristics
Linearity Range	0.01 - 10 ng/mL [3]
Lower Limit of Quantification (LLOQ)	0.01 ng/mL [3]
Internal Standard (IS)	Tramadol [3]
Precision	< 9.03% (%RSD) [3]
Accuracy	± 4.0% [3]
Sample Preparation	Liquid-Liquid Extraction [3]
Recovery	Determined by comparing peak areas of extracted vs. unextracted samples. [3]

Experimental Protocol

1. Materials and Reagents:

- Troxerutin reference standard
- Tramadol (Internal Standard)[\[1\]](#)[\[3\]](#)
- Blank human plasma
- Ethyl acetate (HPLC grade)[\[1\]](#)
- Isopropanol (HPLC grade)[\[1\]](#)
- Methanol (HPLC grade)

- Ammonium acetate

- Formic acid

2. Standard Solution Preparation:

- Prepare a stock solution of troxerutin (e.g., 1 mg/mL) in methanol.[\[3\]](#)
- Prepare working standard solutions to cover the linear range of 0.01 to 10 ng/mL.[\[3\]](#)
- Prepare a working solution of the internal standard (Tramadol).

3. Sample Preparation:

- Pipette 100 μ L of human plasma into a microcentrifuge tube.
- Add 20 μ L of the internal standard working solution.[\[1\]](#)
- Add 1 mL of extraction solvent (ethyl acetate:isopropanol, 95:5 v/v).[\[1\]](#)
- Vortex the mixture for 3 minutes.
- Centrifuge to separate the layers.
- Transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.[\[1\]](#)
- Reconstitute the residue in the mobile phase.

4. Liquid Chromatography Conditions:

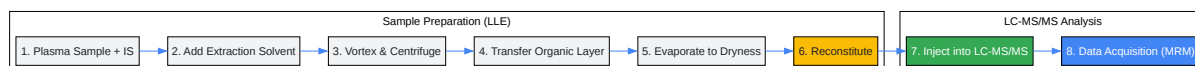
- Column: Zorbax SB-C18 (4.6 mm $\times$ 150 mm, 5 μ m) or equivalent[\[1\]](#)
- Mobile Phase A: 10 mM Ammonium acetate with 0.1% Formic acid in water[\[1\]](#)[\[3\]](#)
- Mobile Phase B: Methanol[\[3\]](#)
- Elution Mode: Gradient elution[\[1\]](#)

- Flow Rate: 0.9 mL/min[3]
- Column Temperature: 30°C[1]

5. Mass Spectrometry Conditions:

- Mass Spectrometer: API 4000 triple quadrupole or equivalent[1]
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Troxerutin: m/z 743.2 → 435.3[1][3]
 - Tramadol (IS): m/z 264.1 → 58.0[1][3]
- Key MS Parameters:
 - Curtain Gas: 20 psi[1]
 - Collision Gas: 6 psi[1]
 - IonSpray Voltage: 5500 V[1]

Workflow Diagram



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Workflow for LC-MS/MS with Liquid-Liquid Extraction.

Method 2: Reverse Phase High-Performance Liquid Chromatography (RP-HPLC-UV)

This method is a viable alternative when LC-MS/MS is not available, though it is less sensitive.

Quantitative Data Summary

Validation Parameter	Performance Characteristics
Linearity Range	5 - 25 µg/mL[4][6]
Limit of Detection (LOD)	0.5 µg/mL[4]
Limit of Quantification (LOQ)	1 µg/mL[4]
Accuracy (% Recovery)	98 - 102%[4]
Precision (% RSD)	< 2%[4]
Retention Time	~6.7 min[4]

Experimental Protocol

1. Materials and Reagents:

- Troxerutin reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen orthophosphate (KH₂PO₄)
- Ortho-phosphoric acid

2. Standard Solution Preparation:

- Prepare a stock solution of troxerutin (1000 µg/mL) by dissolving 25 mg in a 25 mL volumetric flask with methanol.[4]

- From the stock solution, prepare working standards in the range of 5 - 25 µg/mL by diluting with the mobile phase.[4][6]

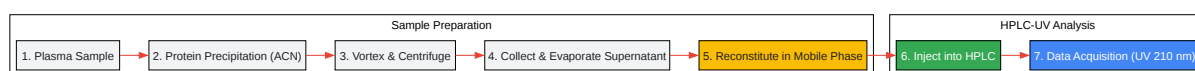
3. Sample Preparation (from plasma):

- Note: The cited literature primarily details sample preparation from tablet dosage forms.[4] For plasma, a protein precipitation step similar to the LC-MS/MS method would be required.
- To 100 µL of plasma, add 200 µL of acetonitrile to precipitate proteins.
- Vortex and centrifuge the sample.
- Collect the supernatant, evaporate it to dryness, and reconstitute the residue in the mobile phase to a concentration within the linearity range.

4. Chromatographic Conditions:

- Column: Enable C18G (250 x 4.6 mm; 5µ) or equivalent[4]
- Mobile Phase: A mixture of acetonitrile, methanol, and 0.02M KH₂PO₄ buffer (pH adjusted to 4 with ortho-phosphoric acid) in a ratio of 25:10:65 (v/v/v).[4]
- Flow Rate: 0.5 mL/min[4]
- Injection Volume: 20 µL[4]
- Detection: UV detection at 210 nm[4]
- Column Temperature: Ambient[4]

Workflow Diagram



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Workflow for RP-HPLC-UV Analysis of Troxerutin.

Comparative Summary of Analytical Methods

The table below provides a direct comparison of the key performance parameters for the described methods.

Parameter	LC-MS/MS (Protein Precipitation)	LC-MS/MS (LLE)	RP-HPLC-UV
Linearity Range	31.25 - 4000 pg/mL[2]	0.01 - 10 ng/mL (10 - 10,000 pg/mL)[3]	5 - 25 µg/mL (5,000,000 - 25,000,000 pg/mL)[4]
LOQ/LLOQ	31.25 pg/mL[2]	0.01 ng/mL (10 pg/mL)[3]	1 µg/mL (1,000,000 pg/mL)[4]
Precision (%RSD)	< 12.28%[2]	< 9.03%[3]	< 2%[4]
Sample Prep Time	Fast	Moderate	Moderate
Specificity	Very High	Very High	Moderate
Sensitivity	Very High	Very High	Low

Method Validation Considerations

All analytical methods for drug quantification must be validated to ensure they are suitable for their intended purpose.[7] According to ICH guidelines, key validation parameters include:

- Accuracy: The closeness of the test results to the true value. Assessed by recovery studies of spiked samples.[4][8]
- Precision: The degree of agreement among individual tests when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.[4] It is evaluated at three levels: repeatability, intermediate precision, and reproducibility.

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, or matrix components.[8]
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.[4]
- **Limit of Quantification (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[4]
- **Linearity:** The ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range.[4]
- **Range:** The interval between the upper and lower concentration of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.[7]
- **Robustness:** A measure of the method's capacity to remain unaffected by small, but deliberate, variations in method parameters.[7]

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